

Yadanziolide A: A Technical Overview of Preliminary In Vitro Anticancer Activity

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Compound of Interest

Compound Name: yadanziolide A

Cat. No.: B162228

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This technical guide provides an in-depth analysis of the preliminary in vitro studies of **Yadanziolide A**, a natural derivative of *Brucea javanica*. The document focuses on its cytotoxic and apoptotic effects on hepatocellular carcinoma (HCC) cells, detailing the experimental methodologies, quantitative outcomes, and the underlying mechanism of action involving the JAK-STAT signaling pathway.

Core Findings and Data Presentation

Yadanziolide A has demonstrated significant dose-dependent cytotoxic effects against various liver cancer cell lines.^{[1][2]} The compound effectively inhibits proliferation, migration, and invasion of these cells at concentrations of 0.1 μ M and higher.^{[1][2]} Furthermore, **Yadanziolide A** has been shown to induce apoptosis in liver cancer cells.^{[1][2]}

Table 1: Cytotoxicity of Yadanziolide A in Liver Cancer Cell Lines

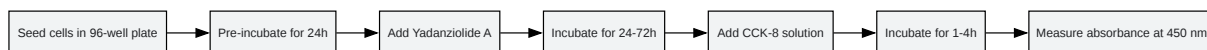
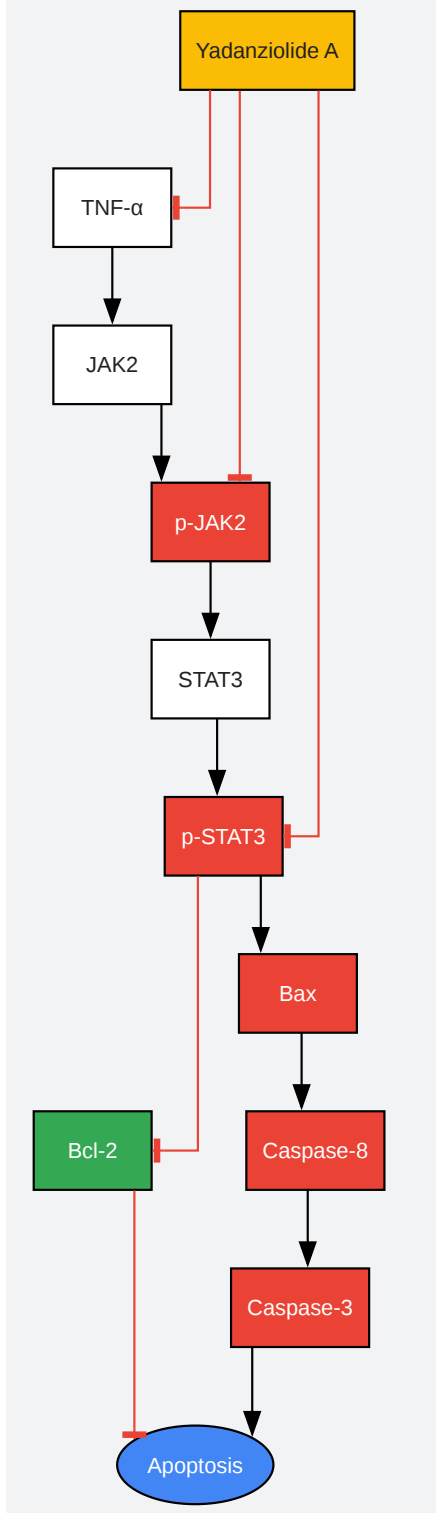
The half-maximal inhibitory concentration (IC₅₀) values of **Yadanziolide A** were determined for several human hepatocellular carcinoma cell lines and a normal liver cell line after 24 hours of treatment. These values indicate a higher potency against cancer cells compared to normal cells.^[1]

Cell Line	Cell Type	IC50 (nM)
HepG2	Hepatocellular Carcinoma	300
Huh-7	Hepatocellular Carcinoma	362
LM-3	Hepatocellular Carcinoma	171
HL-7702	Normal Liver Cell	768

Mechanism of Action: Inhibition of the JAK-STAT Pathway

The anticancer effects of **Yadanziolide A** are attributed to its modulation of the Janus kinase (JAK) and Signal Transducer and Activator of Transcription (STAT) signaling pathway.^[1] Specifically, **Yadanziolide A** inhibits the phosphorylation of JAK2 and STAT3 in a concentration-dependent manner.^[1] This inhibition of the JAK-STAT pathway leads to the induction of apoptosis, evidenced by the activation of caspase-8 and caspase-3, and alterations in the expression of Bcl-2 family proteins.^{[1][3]} The compound has also been found to reduce the expression of TNF- α , an upstream activator of the JAK-STAT pathway.^[1]

Yadanziolide A Signaling Pathway



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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

Email: info@benchchem.com